

3-(4-Methyl-diazepan-1-ylmethyl)-benzoic acid

CAS number lookup

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Compound of Interest

Compound Name: 3-(4-Methyl-[1,4]diazepan-1-ylmethyl)-benzoic acid

Cat. No.: B1517299

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An In-Depth Technical Guide to 3-(4-Methyl-diazepan-1-ylmethyl)-benzoic acid

Authored by: A Senior Application Scientist

Foreword: This document provides a comprehensive technical overview of 3-(4-Methyl-diazepan-1-ylmethyl)-benzoic acid (CAS No. 885277-07-6). As a molecule of interest in contemporary pharmaceutical research, particularly in the realm of neuropharmacology, a thorough understanding of its synthesis, characterization, and potential biological activity is paramount for researchers and drug development professionals. This guide is structured to deliver not just procedural steps, but the scientific rationale underpinning these methodologies, ensuring a blend of technical accuracy and practical insight. While direct experimental data for this specific compound is limited in publicly accessible literature, this guide synthesizes available information on structurally related compounds and established chemical principles to provide a robust framework for its study.

Compound Identification and Physicochemical Properties

3-(4-Methyl-diazepan-1-ylmethyl)-benzoic acid is a multifaceted organic compound featuring a benzoic acid moiety linked to a methylated diazepane ring via a methylene bridge. The presence of the diazepane ring, a core structure in many centrally acting pharmaceuticals, suggests its potential for biological activity.

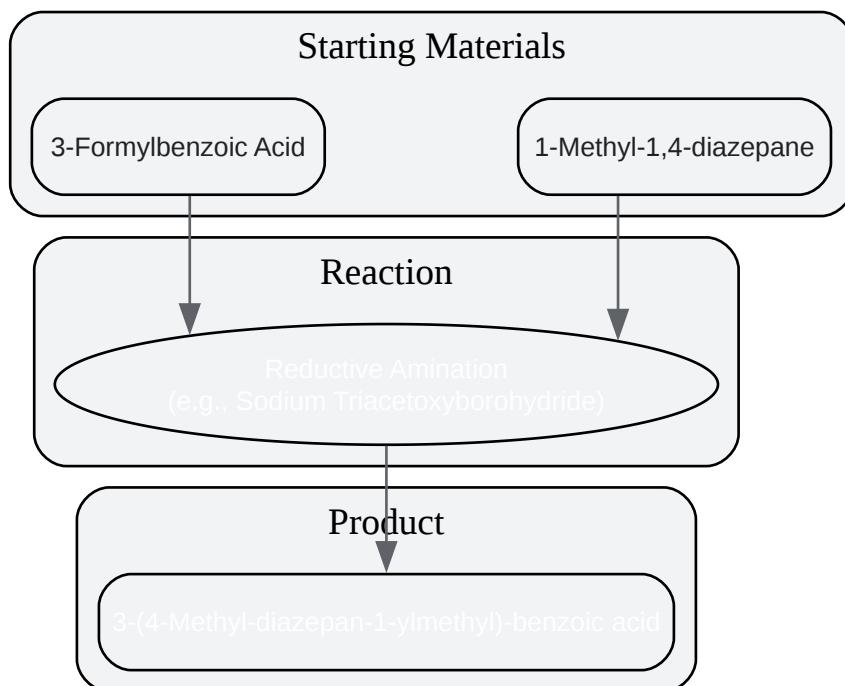
Property	Value	Source
CAS Number	885277-07-6	--INVALID-LINK--
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₂	--INVALID-LINK--
Molecular Weight	248.32 g/mol	--INVALID-LINK--
Appearance	White to off-white solid (predicted)	Inferred from analogs
Solubility	Predicted to be soluble in polar organic solvents (e.g., DMSO, DMF) and aqueous acidic solutions.	Inferred from structure
Storage Conditions	0-8 °C, protected from light	--INVALID-LINK--

Proposed Synthesis and Purification

While a specific, peer-reviewed synthesis protocol for 3-(4-Methyl-diazepan-1-ylmethyl)-benzoic acid is not readily available, a plausible and efficient synthetic route can be designed based on well-established organic chemistry reactions, namely reductive amination. This approach offers high yields and good control over the final product.

Synthetic Pathway: Reductive Amination

The proposed synthesis involves the reaction of 3-formylbenzoic acid with 1-methyl-1,4-diazepane in the presence of a reducing agent.



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Caption: Proposed synthetic workflow for 3-(4-Methyl-diazepan-1-ylmethyl)-benzoic acid.

Detailed Experimental Protocol (Hypothetical)

This protocol is based on similar reductive amination procedures for analogous compounds[1].

Materials:

- 3-formylbenzoic acid
- 1-methyl-1,4-diazepane
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)
- Dichloromethane (DCM), anhydrous
- Methanol (MeOH)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution

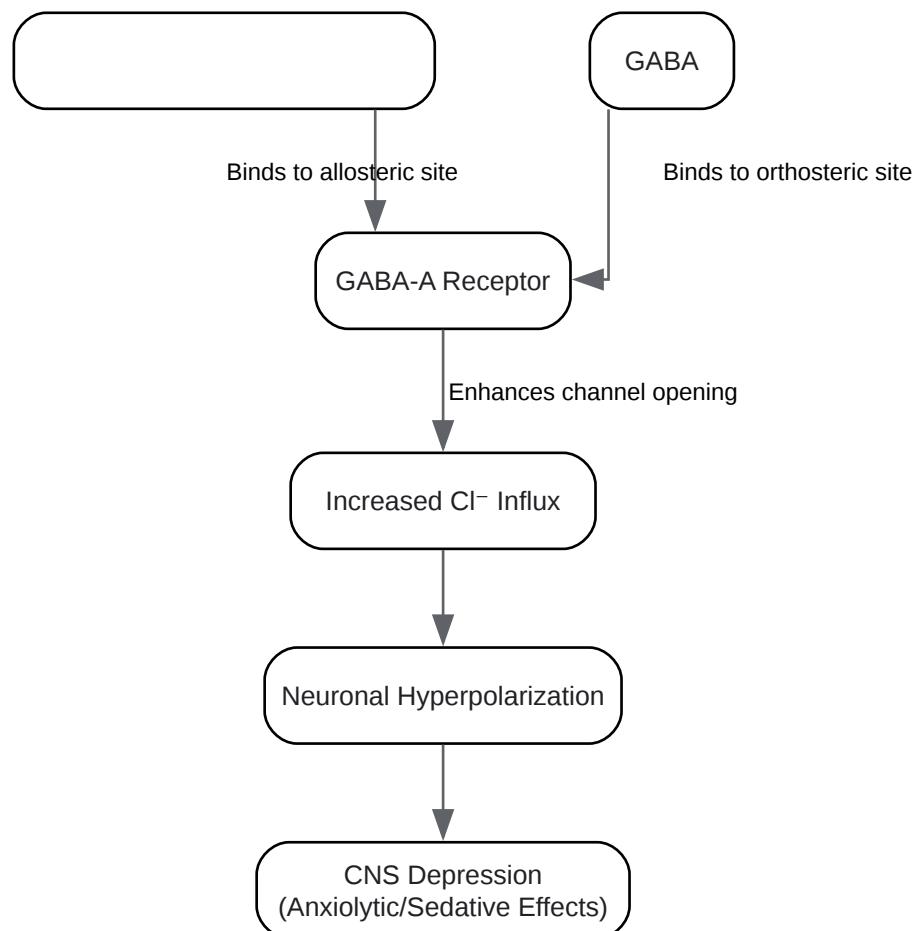
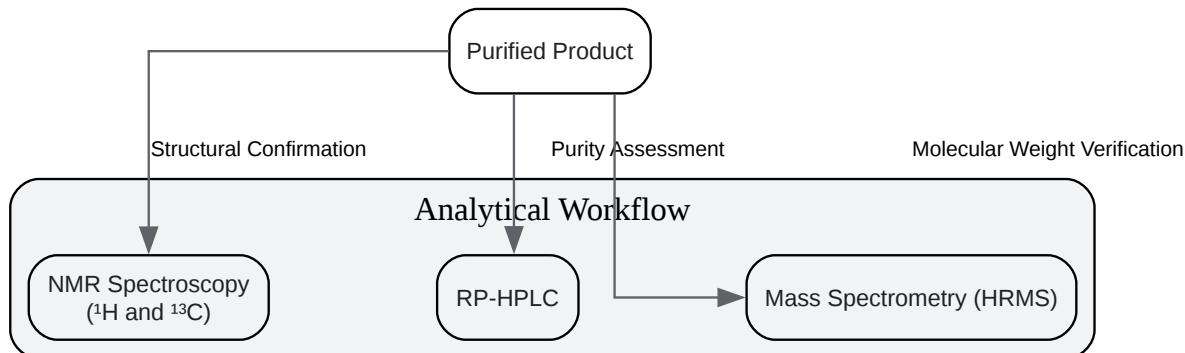
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Ethyl acetate (EtOAc)
- Hexanes

Procedure:

- Reaction Setup: In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-formylbenzoic acid (1.0 eq) in anhydrous dichloromethane.
- Addition of Amine: To the stirred solution, add 1-methyl-1,4-diazepane (1.1 eq). Stir the mixture at room temperature for 30 minutes to allow for the formation of the intermediate iminium ion.
- Reduction: Add sodium triacetoxyborohydride (1.5 eq) portion-wise over 15 minutes. The reaction is mildly exothermic. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed (typically 2-4 hours).
- Workup: Quench the reaction by the slow addition of saturated aqueous NaHCO₃ solution. Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x volumes).
- Purification: Combine the organic layers, wash with brine, and dry over anhydrous MgSO₄. Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Chromatography: Purify the crude product by flash column chromatography on silica gel, using a gradient of methanol in dichloromethane or ethyl acetate/hexanes with a small percentage of triethylamine to prevent streaking on the column.
- Final Product: Combine the pure fractions and remove the solvent under reduced pressure to yield 3-(4-Methyl-diazepan-1-ylmethyl)-benzoic acid as a solid.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of the synthesized compound. The following methods are recommended.



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References

- 1. researchgate.net [researchgate.net]
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